

# NRX-103094 dosage and administration for research

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## Compound of Interest

Compound Name: NRX-103094

Cat. No.: B10831376

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## Application Notes and Protocols for NRX-103094

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These application notes provide detailed information and protocols for the research use of **NRX-103094**, a potent molecular glue that enhances the interaction between  $\beta$ -catenin and its cognate E3 ligase, SCF $\beta$ -TrCP.

### Introduction

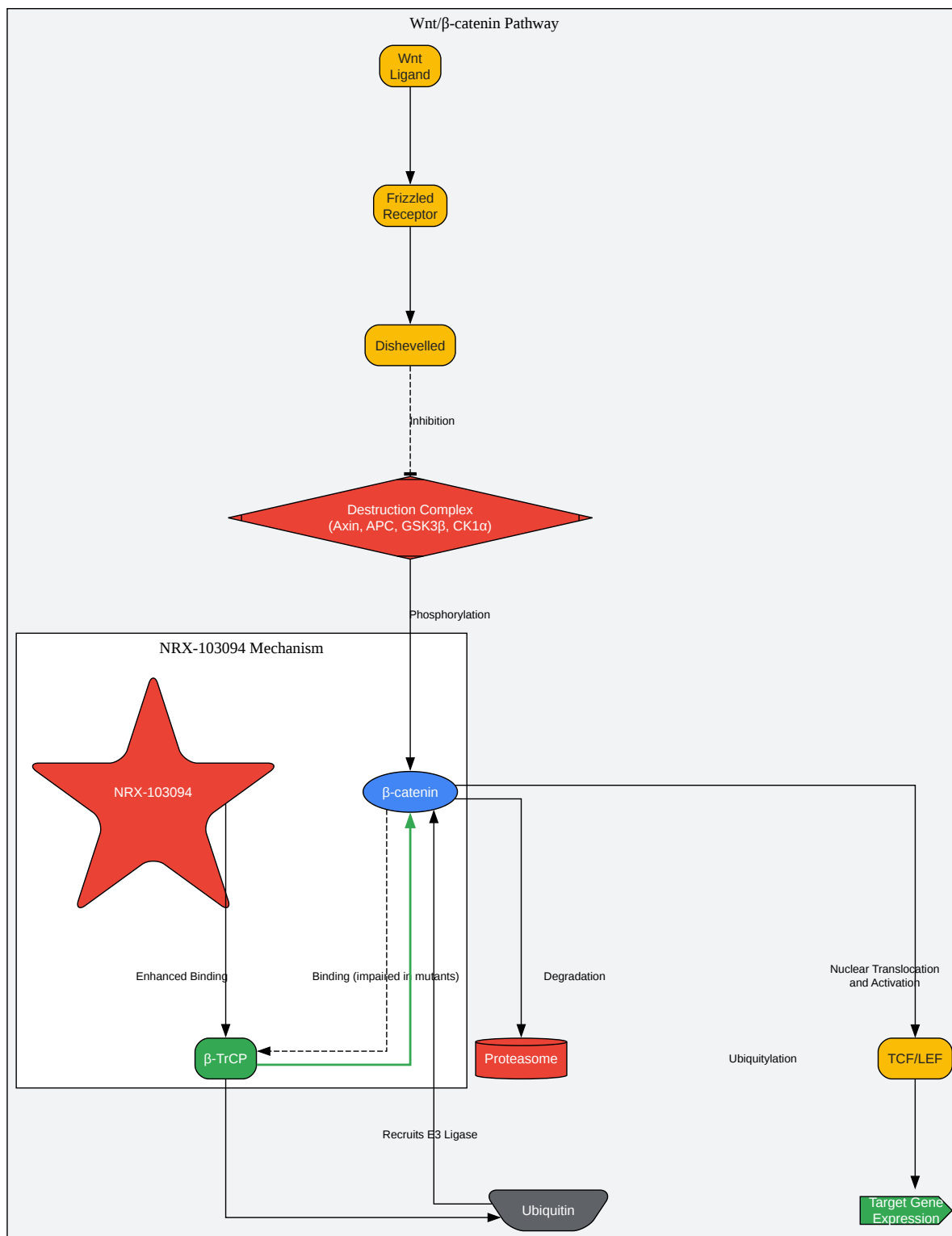
**NRX-103094** is a small molecule enhancer of the protein-protein interaction (PPI) between  $\beta$ -catenin and the F-box protein  $\beta$ -TrCP, a component of the SCF E3 ubiquitin ligase complex.[1] [2] By stabilizing this interaction, **NRX-103094** promotes the ubiquitylation and subsequent proteasomal degradation of  $\beta$ -catenin.[2] This is particularly relevant for certain mutations in  $\beta$ -catenin, commonly found in various cancers, that impair its recognition by  $\beta$ -TrCP, leading to its accumulation and oncogenic signaling.[3] **NRX-103094** offers a promising tool for studying the Wnt/ $\beta$ -catenin signaling pathway and exploring therapeutic strategies against cancers driven by mutant  $\beta$ -catenin.[4]

### Mechanism of Action

**NRX-103094** acts as a "molecular glue," fitting into the interface between  $\beta$ -catenin and  $\beta$ -TrCP to enhance their binding affinity.[2][4] This is especially effective for  $\beta$ -catenin mutants where phosphorylation at key serine residues (S33 and S37) is altered, which would normally signal

for its ubiquitylation.[3] **NRX-103094** compensates for this lack of phosphorylation, thereby restoring the recognition of mutant  $\beta$ -catenin by the SCF $\beta$ -TrCP E3 ligase.[3]

Below is a diagram illustrating the signaling pathway and the mechanism of action of **NRX-103094**.



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**Caption:** Wnt/β-catenin signaling and **NRX-103094**'s mechanism.

## Quantitative Data

The following table summarizes the in vitro efficacy of **NRX-103094** in enhancing the interaction between  $\beta$ -catenin peptides and  $\beta$ -TrCP.

Parameter	$\beta$ -catenin Peptide	Value	Reference
EC50	pSer33/Ser37	457 $\pm$ 23 nM	[3]
EC50	pSer33/S37A	62 $\pm$ 3 nM	[3]
Kd	pSer33/Ser37	0.6 nM	[1]
Binding Affinity Enhancement	S33E/S37A	From >5 $\mu$ M to 22 nM (with 40 $\mu$ M NRX-103094)	[1][3]

## Experimental Protocols

### 4.1. In Vitro $\beta$ -catenin Ubiquitylation Assay

This protocol is designed to assess the ability of **NRX-103094** to promote the ubiquitylation of mutant  $\beta$ -catenin in vitro.

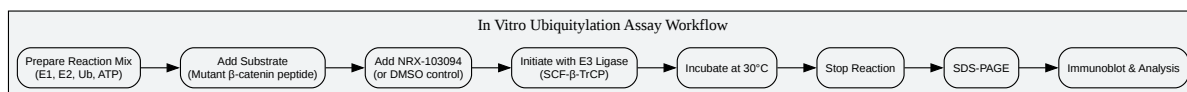
Materials:

- Fluorescently-labeled  $\beta$ -catenin peptide (e.g., residues 17-60 with S33E/S37A mutations)
- Recombinant SCF $\beta$ -TrCP E3 ligase complex
- Ubiquitin activating enzyme (E1)
- Ubiquitin conjugating enzyme (E2, e.g., UbcH5c)
- Ubiquitin
- ATP
- **NRX-103094** (dissolved in DMSO)

- Ubiquitylation buffer (25 mM Tris-HCl pH 7.5, 100 mM NaCl, 5 mM MgCl<sub>2</sub>, 2 mM DTT)
- SDS-PAGE gels and immunoblotting reagents
- Antibody against the fluorescent label or  $\beta$ -catenin

#### Procedure:

- Prepare the ubiquitylation reaction mixture in the ubiquitylation buffer containing E1, E2, ubiquitin, and ATP.
- Add the fluorescently-labeled  $\beta$ -catenin peptide to the reaction mixture.
- Add **NRX-103094** at various concentrations (e.g., 0-20  $\mu$ M). An equivalent volume of DMSO should be used as a vehicle control.<sup>[1][3]</sup>
- Initiate the reaction by adding the SCF $\beta$ -TrCP E3 ligase complex.
- Incubate the reaction at 30°C for a specified time course (e.g., 0-60 minutes).
- Stop the reaction by adding SDS-PAGE loading buffer.
- Resolve the reaction products by SDS-PAGE.
- Analyze the ubiquitylation of the  $\beta$ -catenin peptide by immunoblotting with an appropriate antibody. Increased high molecular weight bands corresponding to poly-ubiquitylated peptide will indicate the activity of **NRX-103094**.



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- To cite this document: BenchChem. [NRX-103094 dosage and administration for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831376#nrx-103094-dosage-and-administration-for-research]

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